

Technical Monograph: 2-(2-Fluorophenoxy)cyclohexan-1-amine

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Compound of Interest

Compound Name: 2-(2-Fluorophenoxy)cyclohexan-1-amine

Cat. No.: B12216096

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Chemical Identity & Informatics

This molecule represents a specific subclass of 1,2-disubstituted cyclohexanes, featuring a primary amine and a fluorinated phenoxy ether. It serves as a critical scaffold for exploring structure-activity relationships (SAR) in neurotransmitter transporter inhibitors and NMDA receptor antagonists.

Core Identifiers

Parameter	Value
IUPAC Name	2-(2-Fluorophenoxy)cyclohexan-1-amine
CAS Registry Number	1038354-93-6 (Free Base) / 1306603-32-6 (HCl Salt)
SMILES (Canonical)	<chem>NC1CCCCC1Oc2ccccc2F</chem>
InChI String	InChI=1S/C12H16FNO/c13-9-5-1-3-7-11(9)15-12-8-4-2-6-10(12)14/h1,3,5,7,10,12H,2,4,6,8,14H2
InChIKey	BDUKXRXPOVMWAS-UHFFFAOYSA-N
Molecular Formula	C ₁₂ H ₁₆ FNO
Molecular Weight	209.26 g/mol

Physicochemical Profile (Calculated)

Property	Estimate	Significance
LogP (Octanol/Water)	~2.90	Moderate lipophilicity; likely CNS penetrant.
TPSA	35.25 Å ²	Good oral bioavailability range (<140 Å ²).
pKa (Basic Amine)	~9.5 - 10.2	Exists predominantly as a cation at physiological pH (7.4).
H-Bond Donors/Acceptors	1 / 2	Balanced profile for receptor binding.

Synthetic Architecture

The synthesis of **2-(2-fluorophenoxy)cyclohexan-1-amine** requires careful control over stereochemistry (cis vs. trans). The trans-isomer is generally the thermodynamically favored product in epoxide-opening routes and the biologically relevant pharmacophore for similar CNS drugs.

Recommended Protocol: Copper-Catalyzed Etherification (Chan-Lam Coupling)

While direct nucleophilic substitution (S_NAr) is difficult due to the unactivated nature of the fluorobenzene ring, a modern, robust approach utilizes Chan-Lam coupling. This method preserves the stereochemistry of the starting amino-alcohol.

Workflow Logic:

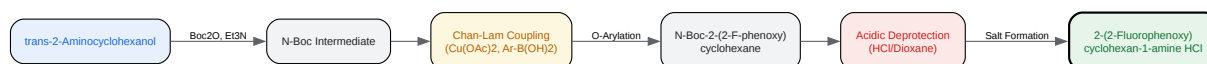
- Starting Material: trans-2-Aminocyclohexanol (commercially available or derived from cyclohexene oxide).
- Protection: The amine is Boc-protected to prevent N-arylation.
- Coupling: Copper(II)-catalyzed O-arylation using 2-fluorophenylboronic acid.
- Deprotection: Acidic cleavage of the Boc group.

Step-by-Step Methodology:

- N-Protection:
 - Dissolve trans-2-aminocyclohexanol (1.0 eq) in DCM.
 - Add
(1.1 eq) and
(1.2 eq). Stir at RT for 4h.
 - Validation: TLC shows disappearance of polar amine spot.
- O-Arylation (The Critical Step):
 - Reagents: N-Boc-trans-2-aminocyclohexanol (1.0 eq), 2-Fluorophenylboronic acid (2.0 eq),
(1.0 eq), Pyridine (2.0 eq).
 - Solvent: Dichloromethane (DCM) or Dichloroethane (DCE).

- Conditions: Stir open to air (requires as oxidant) at RT for 24-48h. Use 4Å molecular sieves to scavenge water.
- Mechanism: The copper cycle facilitates the oxidative coupling of the alcohol and boronic acid without inverting the cyclohexane stereocenters.
- Deprotection:
 - Treat the intermediate with 4M HCl in Dioxane or TFA/DCM (1:4).
 - Precipitate the product as the Hydrochloride salt using diethyl ether.

Synthetic Pathway Diagram[6]



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Figure 1: Chan-Lam coupling strategy for the synthesis of the target molecule, ensuring stereochemical retention.

Structural Analysis & Stereochemistry

Conformational Dynamics

The cyclohexane ring adopts a chair conformation. In the trans-isomer (1R, 2R or 1S, 2S), both the amine and the bulky phenoxy group will preferentially occupy equatorial positions to minimize 1,3-diaxial interactions.

- Equatorial-Equatorial (trans): Most stable.
kcal/mol (relative).
- Axial-Axial (trans): Disfavored due to steric clash.
- Axial-Equatorial (cis): Intermediate stability.

The Fluorine Effect (Bioisosterism)

The ortho-fluorine substitution on the phenoxy ring is not merely decorative; it serves three distinct pharmacological functions:

- **Metabolic Blockade:** It protects the electron-rich phenyl ring from oxidative metabolism (e.g., hydroxylation) at the highly reactive ortho position.
- **Conformational Locking:** Through a weak intramolecular electrostatic interaction with the ether oxygen or the ammonium hydrogen, the fluorine atom can restrict the rotation of the phenyl ring, pre-organizing the molecule for receptor binding.
- **Lipophilicity Modulation:** The C-F bond increases the overall lipophilicity (LogP) compared to the non-fluorinated analog, enhancing blood-brain barrier (BBB) permeability.

Biological Applications

This scaffold is a "privileged structure" in neuropharmacology. It shares high structural homology with several known bioactive classes.

NMDA Receptor Antagonism

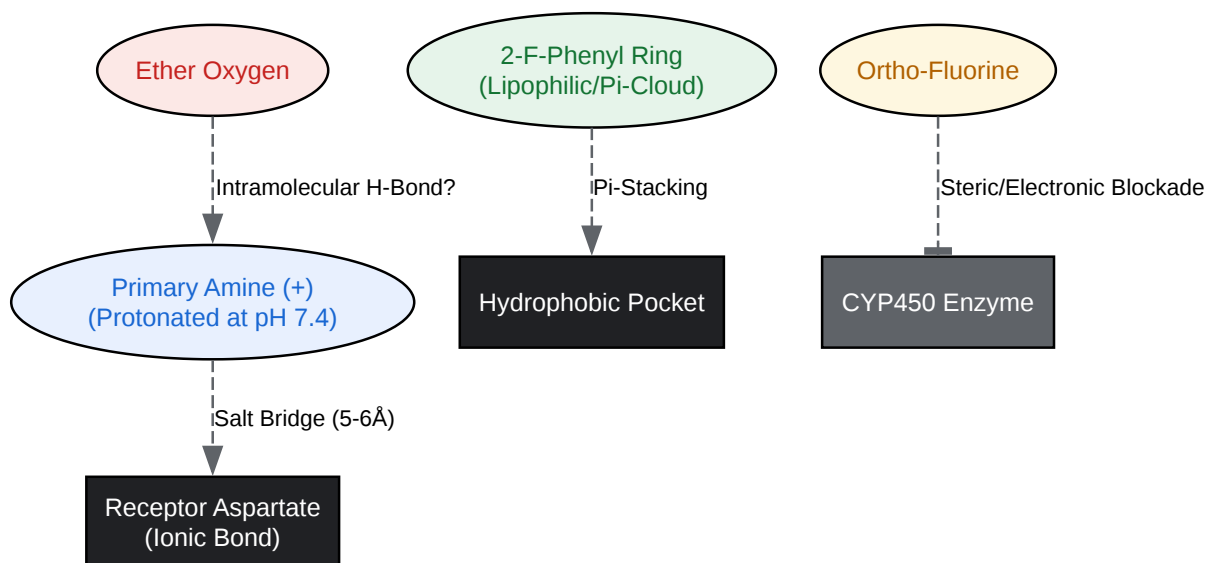
Molecules featuring a cyclohexane amine linked to an aromatic ether are classic pharmacophores for NMDA receptor channel blockers (similar to Ketamine analogs or Enciprazine). The primary amine mimics the terminal amine of lysine or arginine residues, interacting with the cation-

sites within the receptor pore.

Monoamine Transporter Inhibition

The 2-phenoxy-cyclohexanamine motif is structurally related to Venlafaxine (though Venlafaxine is acyclic/bridged differently) and Reboxetine. The distance between the basic nitrogen and the aromatic centroid is critical for binding to SERT (Serotonin Transporter) and NET (Norepinephrine Transporter).

Pharmacophore Interaction Map



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Figure 2: Theoretical pharmacophore mapping of **2-(2-fluorophenoxy)cyclohexan-1-amine** within a GPCR or Transporter binding pocket.

Handling & Stability

Safety Profile (Estimated)

- GHS Classification: Acute Tox. 4 (Oral), Skin Irrit. 2, Eye Irrit. 2A.
- Hazards: As a primary amine, it is corrosive/irritating to mucous membranes. The fluorinated ether moiety is generally stable but releases toxic HF upon thermal decomposition (>200°C).

Storage & Stability

- Form: The Hydrochloride salt is a white, crystalline solid; highly hygroscopic.
- Storage: Store at -20°C under inert atmosphere (Argon/Nitrogen).
- Solubility:
 - Free Base:[1] Soluble in DCM, DMSO, Ethanol.
 - HCl Salt: Soluble in Water, Methanol; insoluble in Ether/Hexane.

Self-Validating Purity Check

To verify the integrity of the compound before use in biological assays:

- ¹H NMR (DMSO-d₆): Look for the multiplet at 3.0-3.5 ppm (CH-N) and 4.0-4.5 ppm (CH-O). The aromatic region (6.9-7.5 ppm) must show the specific splitting pattern of a 1,2-disubstituted benzene (ortho-F).
- LC-MS: Confirm the parent ion

References

- PubChem. (n.d.). **2-(2-fluorophenoxy)cyclohexan-1-amine** hydrochloride.[2][3][4] National Library of Medicine. Retrieved from [\[Link\]](#)
- Evans, D. A., et al. (1998). Copper-promoted C-N and C-O bond cross-coupling with phenylboronic acids. Tetrahedron Letters. (Foundational reference for the Chan-Lam coupling protocol described in Section 2).
- Haufe, G. (2008). Fluorine in Medicinal Chemistry. Journal of Medicinal Chemistry. (Reference for the bioisosteric properties of fluorine described in Section 3).

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Sources

- [1. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [2. 2-\(2-fluorophenoxy\)cyclohexan-1-amine hydrochloride | 1306603-32-6](#) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- [3. chemscene.com](https://www.chemscene.com) [[chemscene.com](https://www.chemscene.com)]

- 4. PubChemLite - 2-(2-fluorophenoxy)cyclohexan-1-amine hydrochloride (C12H16FNO) [pubchemlite.lcsb.uni.lu]
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